

# L-5-Hydroxytryptophan-d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: L-5-Hydroxytryptophan-d3-1

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## Introduction

L-5-Hydroxytryptophan-d3 (L-5-HTP-d3) is the deuterium-labeled form of L-5-Hydroxytryptophan (L-5-HTP), a naturally occurring amino acid and a direct precursor to the neurotransmitter serotonin.[1][2][3] In the field of drug development and clinical research, stable isotope-labeled compounds like L-5-HTP-d3 are invaluable tools. They are primarily utilized as internal standards in quantitative analytical methods, such as mass spectrometry, to ensure the accuracy and precision of measurements.[3] This technical guide provides a comprehensive overview of the properties, applications, and relevant experimental methodologies for L-5-Hydroxytryptophan-d3.

## Core Properties of L-5-Hydroxytryptophan-d3

L-5-Hydroxytryptophan-d3 is chemically identical to its non-labeled counterpart, with the exception of the substitution of three hydrogen atoms with deuterium. This isotopic labeling results in a higher molecular weight, which allows for its differentiation in mass spectrometry-based assays.

## Physicochemical and Analytical Data

The following tables summarize the key quantitative data for L-5-Hydroxytryptophan-d3 and its non-labeled analog, L-5-Hydroxytryptophan.

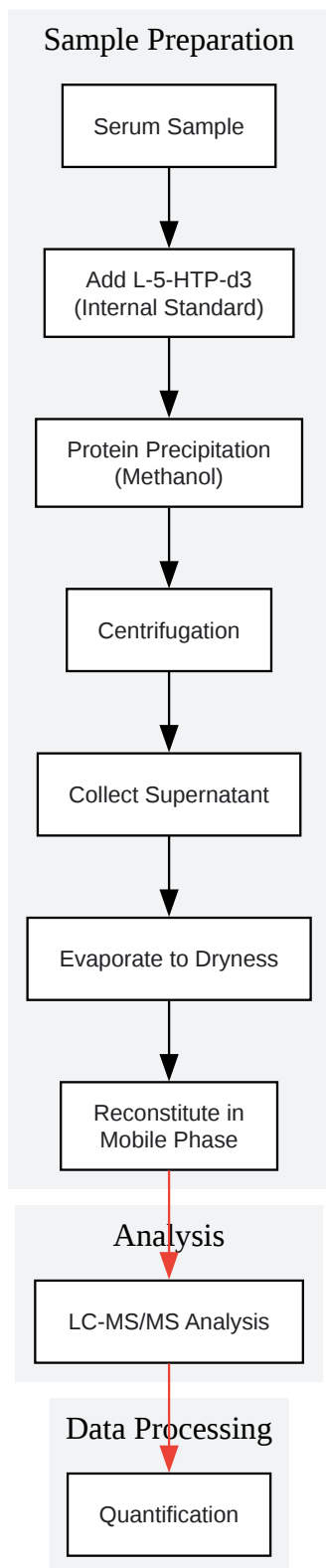
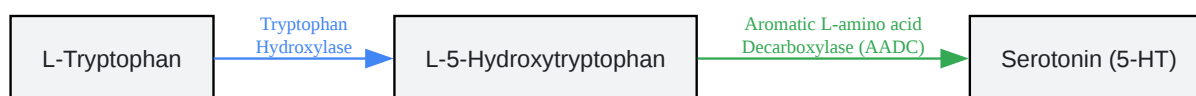
Property	L-5-Hydroxytryptophan-d3	L-5-Hydroxytryptophan
Synonyms	L-5-HTP-d3, Oxitriptan-d3	L-5-HTP, Oxitriptan
CAS Number	1276197-29-5	4350-09-8
Molecular Formula	C <sub>11</sub> H <sub>9</sub> D <sub>3</sub> N <sub>2</sub> O <sub>3</sub> [4]	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> [5][6]
Molecular Weight	223.24 g/mol [4]	220.22 g/mol [5]
Appearance	Gray to dark gray solid[4]	White to faint beige powder or crystals[7]
Purity (HPLC)	≥99.35%[4]	≥98% (TLC)[8]
Isotopic Enrichment	≥98.54%[4]	N/A

## Solubility and Storage

Condition	L-5-Hydroxytryptophan-d3	L-5-Hydroxytryptophan
Solubility	DMSO: 10 mg/mL (44.79 mM) [9]	DMSO: 10 mg/mL[5]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[4]	2-8°C[8]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month[4]	-80°C for 1 year[9]

## Biological Context: The Serotonin Synthesis Pathway

L-5-Hydroxytryptophan is a critical intermediate in the biosynthesis of serotonin (5-hydroxytryptamine, 5-HT), a key neurotransmitter involved in the regulation of mood, sleep, appetite, and other physiological processes.[8][10] The synthesis begins with the essential amino acid L-tryptophan, which is hydroxylated to form L-5-HTP by the enzyme tryptophan hydroxylase. Subsequently, L-5-HTP is decarboxylated by aromatic L-amino acid decarboxylase (AADC) to yield serotonin.[8][11][12]



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